

# "Selenocystamine dihydrochloride CAS number and molecular weight"

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Compound of Interest		
Compound Name:	Selenocystamine dihydrochloride	
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# Selenocystamine Dihydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

# **Core Chemical Properties**

This document provides a technical summary of **Selenocystamine dihydrochloride**, a selenium-containing organic compound with applications in biochemical research. The following table outlines its fundamental chemical identifiers and properties.

Property	Value	Citation
CAS Number	3542-13-0	[1][2][3]
Molecular Weight	318.99 g/mol	[1][2][3]
Molecular Formula	C4H14Cl2N2Se2	
Synonyms	2,2'-diselenobis-Ethanamine hydrochloride (1:2)	[1][3]
Appearance	Yellow to orange powder	[1]
Solubility	Soluble in water	[1]



## **Applications in Research**

**Selenocystamine dihydrochloride** has been utilized in several areas of biochemical and virological research. Its primary reported applications include:

- Enzyme Inhibition: It has been identified as an inhibitor of the particle-associated RNA-dependent RNA polymerase in both influenza A and B viruses.[4] This inhibitory action is immediate upon addition to the enzymatic assay.[4]
- Enzyme Activity Assays: The compound has been used to investigate its effect on the in vitro activity of PP2A phosphatase.
- Catalysis: It has been employed as a catalyst for the disulfide-cleaving reagent, dithiothreitol (DTT).

## **Experimental Protocols**

While detailed, contemporary step-by-step protocols for the use of **Selenocystamine dihydrochloride** are not readily available in the public domain, summaries of experimental methodologies can be extracted from the literature.

# Inhibition of Influenza Virus RNA-Dependent RNA Polymerase

An early study demonstrated the inhibitory effect of **Selenocystamine dihydrochloride** on the RNA-dependent RNA polymerase of various influenza virus strains.[4] The general methodology is outlined below.

Objective: To determine the inhibitory effect of **Selenocystamine dihydrochloride** on the RNA-dependent RNA polymerase activity associated with influenza virus particles.

Methodology Summary:

• Virus Preparation: Influenza virus strains (e.g., influenza B/LEE/40, influenza A/WSN/34) are purified.



- Polymerase Assay: An in vitro RNA-dependent RNA polymerase assay is established using the purified virus particles as the source of the enzyme.
- Inhibitor Addition: Selenocystamine dihydrochloride is introduced into the assay at various concentrations. A concentration of 0.003 mM was shown to inhibit the polymerase activity.[4]
- Activity Measurement: The polymerase activity is measured, likely through the incorporation of radiolabeled nucleotides into RNA.
- Reversibility Studies: To determine if the inhibition is reversible, a rescue agent such as β-mercaptoethanol (e.g., at 0.06 mM) can be added to the inhibited reaction.[4] Alternatively, the virus-inhibitor mixture can be subjected to dialysis.[4]

### **Preparation of Stock and Working Solutions**

For in vitro and in vivo experiments, proper solubilization of **Selenocystamine dihydrochloride** is crucial.

In Vitro Stock Solution Preparation:

- For aqueous stock solutions, dissolve the compound in water. If needed, filter-sterilize the solution using a 0.22 μm filter before use.[5]
- For organic stock solutions, Dimethyl sulfoxide (DMSO) can be used.[5]

In Vivo Formulation (Example):

A multi-solvent system may be required for achieving a clear solution for animal studies. An example formulation involves a sequential addition of solvents:

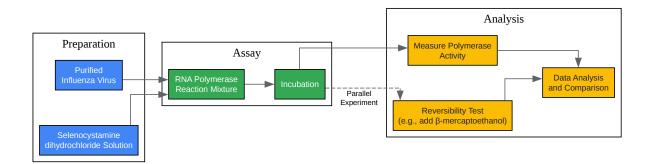
- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline



It is recommended to prepare a stock solution in DMSO first and then add the co-solvents sequentially.[5]

## **Visualized Experimental Workflow**

The following diagram illustrates a generalized workflow for assessing the inhibitory activity of **Selenocystamine dihydrochloride** on influenza RNA-dependent RNA polymerase.



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Caption: Workflow for Influenza Polymerase Inhibition Assay.

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### References

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